

"Azepan-3-yl-methyl-amine" molecular weight and formula

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Compound of Interest

Compound Name: **Azepan-3-yl-methyl-amine**

Cat. No.: **B055181**

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Technical Guide: Azepan-3-yl-methyl-amine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the chemical properties of **Azepan-3-yl-methyl-amine**. Due to the limited availability of detailed experimental data for this specific compound in publicly accessible literature, this document also presents generalized experimental protocols and conceptual diagrams relevant to the broader class of azepane derivatives. These are intended to serve as illustrative examples for researchers in the field.

Core Molecular Data

The fundamental molecular characteristics of **Azepan-3-yl-methyl-amine** are summarized below.

Property	Value	Citation
Molecular Formula	C ₇ H ₁₆ N ₂	[1] [2]
Molecular Weight	128.22 g/mol	[1]
Monoisotopic Mass	128.131348519 g/mol	[2]

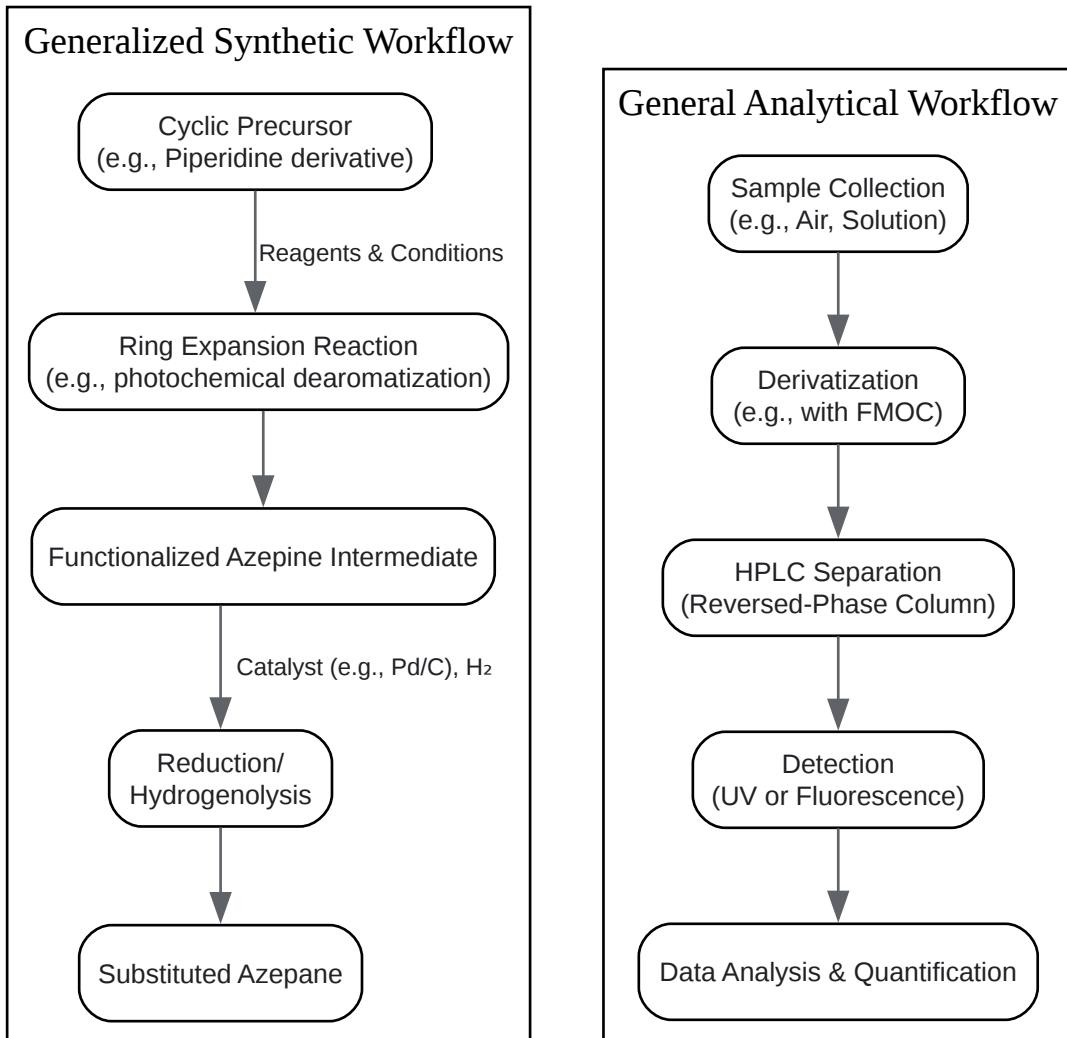
Conceptual Experimental Protocols

While specific experimental procedures for **Azepan-3-yl-methyl-amine** are not readily available, the following sections describe common methodologies for the synthesis and analysis of related azepane and amine compounds.

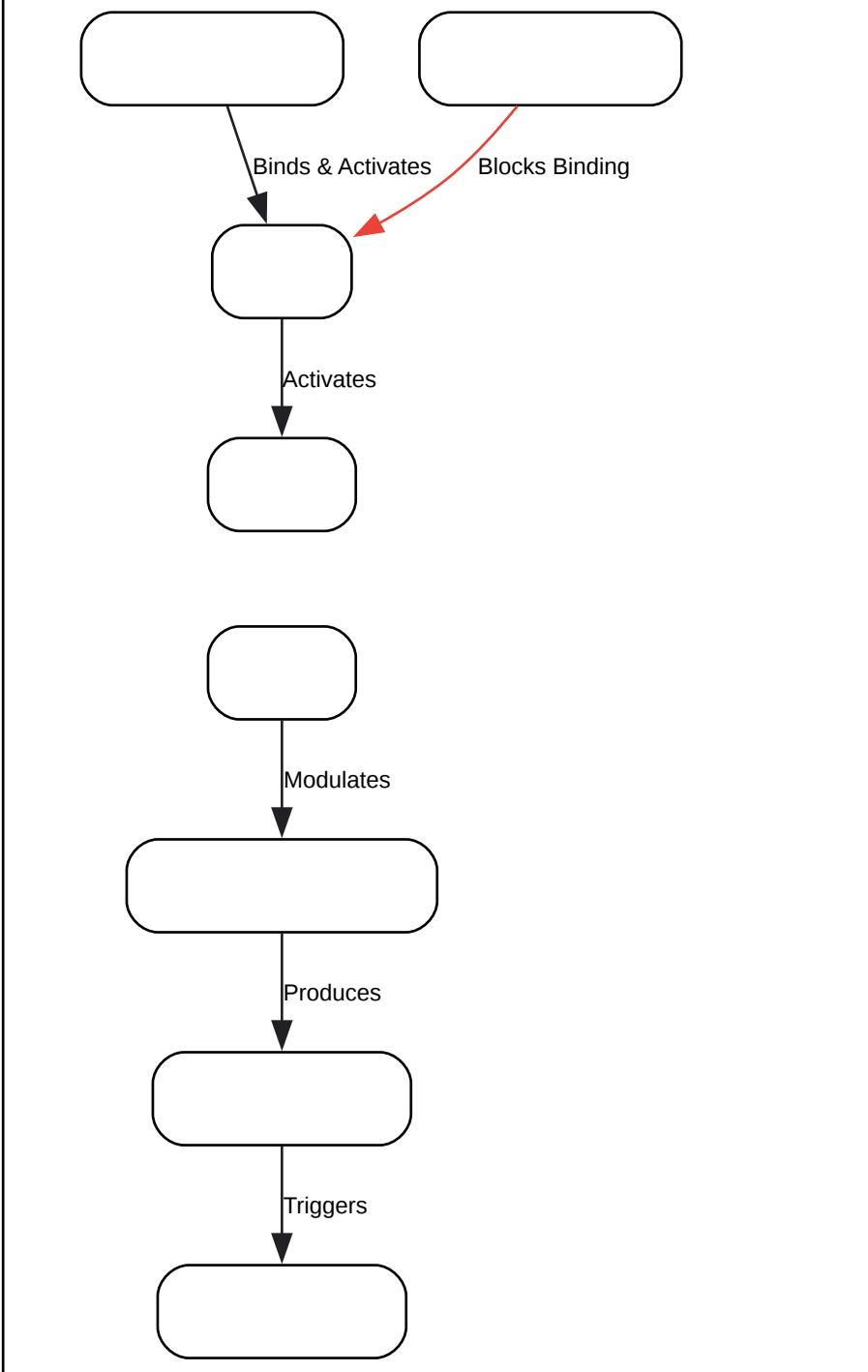
General Synthesis of Functionalized Azepanes

The synthesis of azepane rings is a key challenge in organic chemistry, with several established strategies. These often involve ring-closing or ring-expansion reactions.^[3] A recently reported strategy involves a photochemical dearomative ring expansion of nitroarenes, which can be followed by hydrogenolysis to yield complex azepanes in two steps.^[4] Another common approach is the stereoselective synthesis from carbohydrate-derived precursors, which can involve key steps like osmium-catalyzed tethered aminohydroxylation followed by intramolecular reductive amination to form the azepane ring.

A representative workflow for the synthesis of a functionalized azepane derivative is outlined below. This generalized scheme illustrates a common synthetic logic in medicinal chemistry.



Hypothetical GPCR Antagonism by an Azepane Derivative



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References

- 1. jopir.in [jopir.in]
- 2. Page loading... [guidechem.com]
- 3. researchgate.net [researchgate.net]
- 4. Synthesis of polysubstituted azepanes by dearomatic ring expansion of nitroarenes - PubMed [pubmed.ncbi.nlm.nih.gov]
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